

Oleyl benzoate material safety data sheet (MSDS) information

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Oleyl Benzoate: A Comprehensive Material Safety Data Sheet

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **Oleyl Benzoate**. Given the limited availability of a specific Material Safety Data Sheet (MSDS) for **Oleyl Benzoate**, this document synthesizes available data for structurally similar long-chain alkyl benzoates, such as C12-15 alkyl benzoate, stearyl benzoate, and isostearyl benzoate, along with data for its constituent parts, benzoic acid and oleyl alcohol. This approach provides a robust safety profile to guide researchers and professionals in the safe handling and use of this compound.

Chemical Identification and Physical Properties

Oleyl Benzoate is the ester of oleyl alcohol and benzoic acid. As specific quantitative data for **Oleyl Benzoate** is scarce, the following table includes data for structurally related long-chain alkyl benzoates to provide an informed estimation of its physical and chemical properties.

Property	Value (for structurally similar compounds)	Reference Compound(s)
Appearance	Clear, oil-soluble liquid	C12-15 Alkyl Benzoate
Odor	Mild, characteristic or practically odorless	C12-15 Alkyl Benzoate, Isostearyl Benzoate[1]
Boiling Point	467.51 °C (estimated)	Stearyl Benzoate[2]
Flash Point	197.7 °C (estimated)	Stearyl Benzoate[2]
Solubility	Insoluble in water; Soluble in oil	C12-15 Alkyl Benzoate[3]
LogP (o/w)	10.786 (estimated)	Stearyl Benzoate[2]

Toxicological Profile

The toxicological data for long-chain alkyl benzoates, including C12-15 alkyl benzoate, suggest a low order of toxicity. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of a series of alkyl benzoates and concluded them to be safe as used in cosmetic products.[3][4][5]

Toxicological Endpoint	Result	Reference Compound(s) / Guideline
Acute Oral Toxicity	LD50 > 5 g/kg (rats)	Isostearyl Benzoate[1]
Acute Dermal Toxicity	LD50 > 2000 mg/kg (rabbit)	C12-15 Alkyl Benzoate[6]
Skin Irritation	Not an irritant or slightly irritating	C12-15 Alkyl Benzoate, Isostearyl Benzoate[1][3][6]
Eye Irritation	Not an irritant or may be a slight irritant	C12-15 Alkyl Benzoate, Isostearyl Benzoate[1][3][6][7]
Skin Sensitization	Not a sensitizer	C12-15 Alkyl Benzoate[3]
Mutagenicity/Genotoxicity	Not mutagenic	C12-15 Alkyl Benzoate[3]
Reproductive and Developmental Toxicity	Benzoic acid and tested component alcohols are not reproductive or developmental toxicants.	Alkyl Benzoates (group assessment)[5]
Carcinogenicity	Carcinogenicity data were not available, but available data indicated that these alkyl benzoate cosmetic ingredients are not genotoxic. Benzoic acid and tested component alcohols are not carcinogenic.	Alkyl Benzoates (group assessment)[5]

Hazard Identification and GHS Classification

Based on the available data for similar long-chain alkyl benzoates, **Oleyl Benzoate** is not expected to be classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Pictograms: None Signal Word: None Hazard Statements: None Precautionary Statements: None

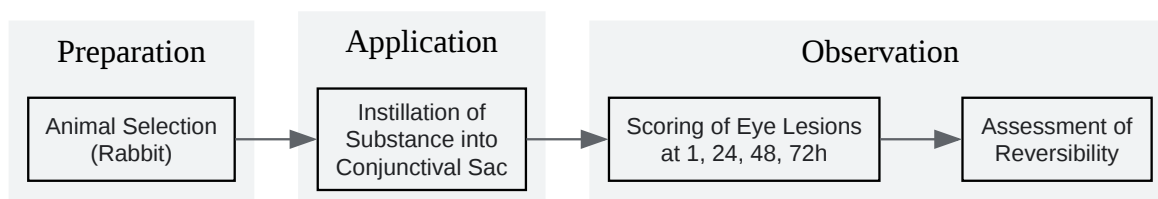
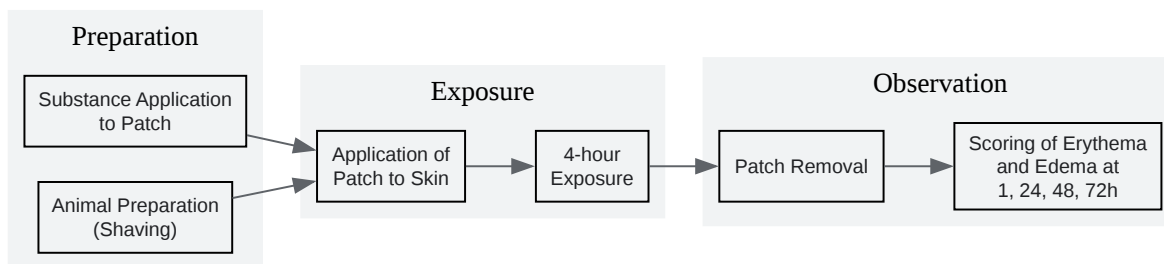
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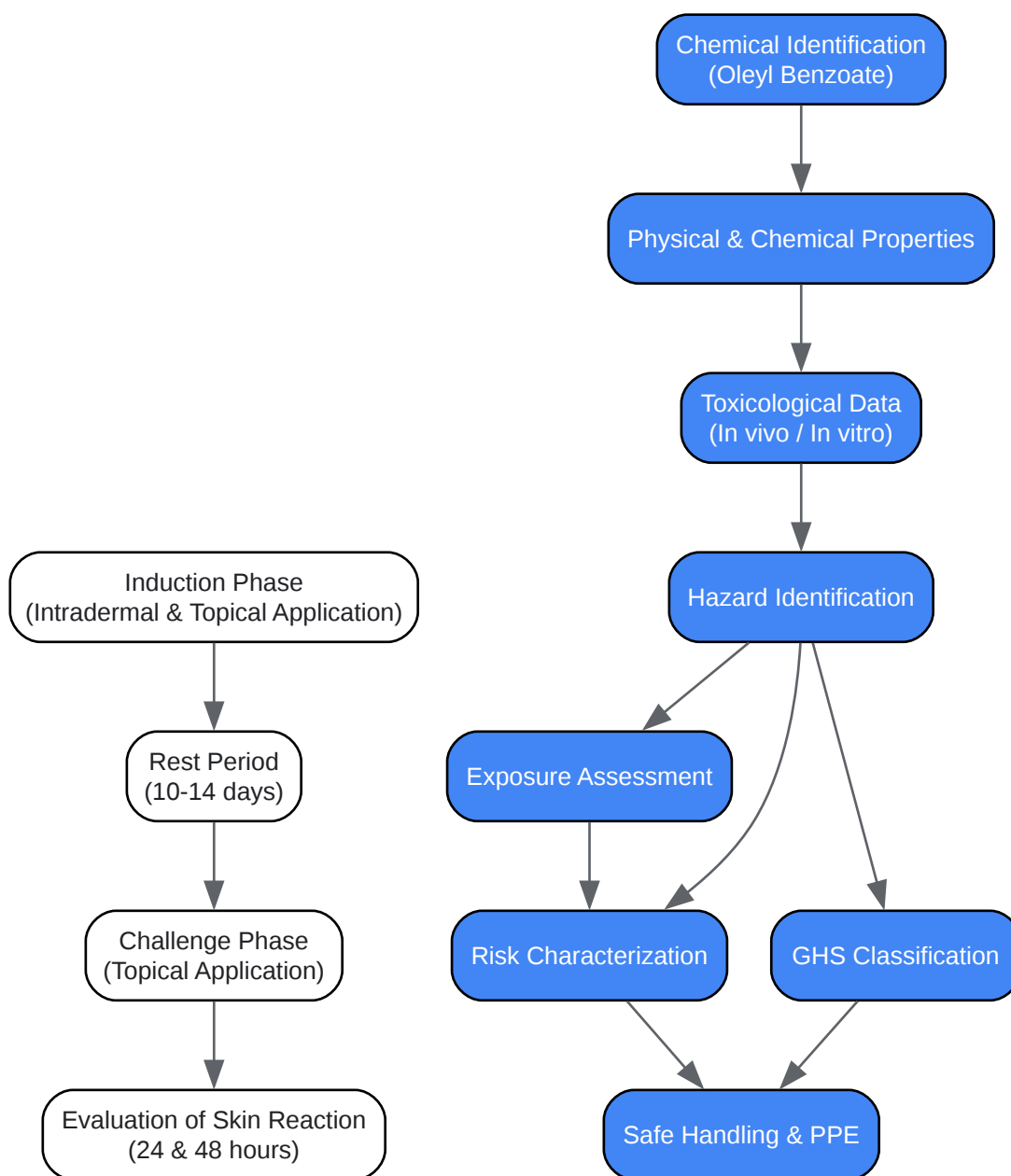
The toxicological data for alkyl benzoates are typically generated following standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are brief descriptions of the methodologies for key toxicological endpoints.

Acute Dermal Irritation/Corrosion (OECD 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to the skin of an experimental animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
- Procedure:
 - The test substance is applied to a small area of shaved skin (approximately 6 cm²) and covered with a gauze patch.
 - The patch is removed after a set exposure period (e.g., 4 hours).
 - The skin is evaluated for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
 - Scores are assigned based on the severity of the reactions.





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